

# An In-depth Technical Guide to Acid Blue 129

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## Compound of Interest

Compound Name: Acid Blue 129

Cat. No.: B1665439

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This technical guide provides a comprehensive overview of **Acid Blue 129**, a synthetic anthraquinone dye. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synonyms, and applications, with a focus on data presentation and experimental context.

## Core Data Summary

**Acid Blue 129** is a widely utilized dye with the Chemical Abstracts Service (CAS) registry number 6397-02-0.<sup>[1][2][3][4][5]</sup> It is recognized by a variety of synonyms across different industries and suppliers.

## Synonyms

A comprehensive list of synonyms for **Acid Blue 129** is provided below, facilitating its identification in diverse literature and commercial sources.

**Synonym**

Atanyl Blue PRL[1][3]

1-Amino-9,10-dihydro-9,10-dioxo-4-[(2,4,6-trimethylphenyl)amino]-2-anthracenesulfonic acid monosodium salt[2]

2-Anthracenesulfonic acid, 1-amino-9,10-dihydro-9,10-dioxo-4-(2,4,6-trimethylanilino)-, monosodium salt[2]

Blue P-R[4]

Acid Blue P-R[4]

Kayanol Blue NR[2][4]

C.I. Acid Blue 129[4][5]

Acid Fast Blue BS[4]

Nylanthrene Blue RNL[4]

Suminol Fast Blue PR[4]

Concorde Acid Blue ARL[4]

Erionyl Blue BFF[2]

Erionyl Blue E-BFF[2]

Eriosin Fast Blue BFF[2]

Fabracid Blue S-E[2]

Fast Acid Light Blue BRL[2]

Kenamide Blue G 3R[2]

## Chemical and Physical Properties

The fundamental chemical and physical properties of **Acid Blue 129** are summarized in the following table, providing essential data for experimental design and application.

| Property            | Value   | Citations       |
|---------------------|---|-----------------|
| CAS Number          | 6397-02-0   | [1][2][3][4][5] |
| Molecular Formula   | C <sub>23</sub> H <sub>21</sub> N <sub>2</sub> NaO <sub>5</sub> S | [1][3]          |
| Molecular Weight    | 460.48 g/mol  | [1][3]          |
| Appearance          | Dark blue or dark purple powder                                   | [1]             |
| Melting Point       | >300 °C   | [1][4]          |
| Solubility in Water | Poor; 10 g/L at 90°C  | [4]             |
| λ <sub>max</sub>    | 629 nm  | [4]             |
| Colour Index        | 62058   | [4][5]          |

## Experimental Protocols and Applications

**Acid Blue 129** finds application in various scientific and industrial domains, including textile dyeing, biological staining, and analytical chemistry.[1] Its utility in research, particularly in histology and studies of nonlinear optical properties, is of significant interest.

### Histological Staining

**Acid Blue 129** is employed as a background stain in histochemistry.[3] This application leverages its ability to bind to tissue components, providing contrast for the visualization of specific cellular structures.

Exemplary Protocol for Background Staining:

- **Deparaffinization and Rehydration:** Immerse tissue sections in xylene to remove paraffin, followed by a graded series of ethanol solutions (100%, 95%, 70%) to rehydrate the tissue. Finally, rinse with distilled water.
- **Primary Staining:** Apply the primary stain of interest (e.g., Hematoxylin) to visualize cell nuclei, following the manufacturer's recommended protocol.
- **Counterstaining with **Acid Blue 129**:**

- Prepare a 0.1% to 1% (w/v) stock solution of **Acid Blue 129** in distilled water. The optimal concentration may require titration.
- Immerse the slides in the **Acid Blue 129** solution for 1-5 minutes.
- Briefly rinse with distilled water to remove excess stain.
- Dehydration and Mounting: Dehydrate the tissue sections through a graded series of ethanol solutions, clear with xylene, and mount with a permanent mounting medium.

## Analysis of Nonlinear Optical Properties

Recent research has investigated the nonlinear absorption features of **Acid Blue 129** in various polar solvents.[6] The Z-scan technique is a common method for these measurements.

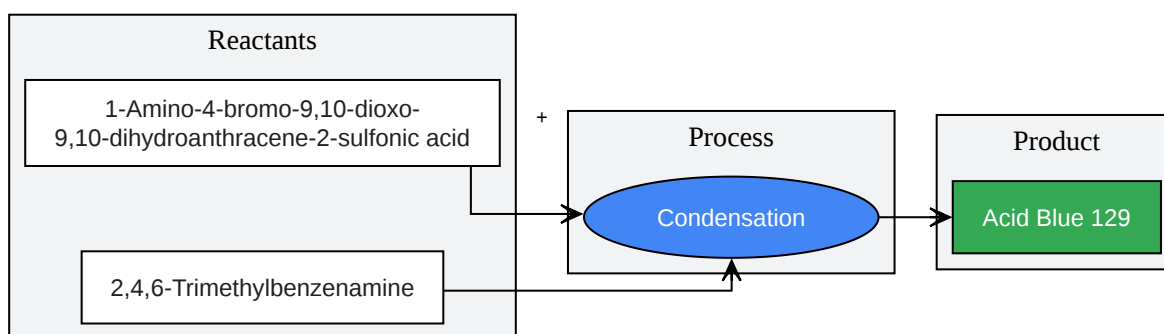
Methodology for Z-scan Measurement:

- Sample Preparation: Prepare solutions of **Acid Blue 129** in different polar solvents (e.g., ethanol, methanol, DMSO) at a specific concentration.
- Experimental Setup:
  - Utilize a high-intensity laser beam (e.g., at 650 nm) as the excitation source.[6]
  - Focus the laser beam through the sample cuvette.
  - Move the sample along the beam axis (the z-axis) through the focal point.
  - Measure the transmitted light intensity through an open aperture detector to determine the nonlinear absorption.
- Data Analysis:
  - Plot the normalized transmittance as a function of the sample position (z).
  - The resulting curve can reveal saturable absorption (an increase in transmittance near the focus) or reverse saturable absorption (a decrease in transmittance).[6]

- From these measurements, the nonlinear absorption coefficient ( $\beta$ ) and the imaginary part of the third-order nonlinear susceptibility can be calculated.[6]

## Synthesis Pathway

The manufacturing of **Acid Blue 129** involves the condensation of 1-Amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid with 2,4,6-Trimethylbenzenamine.[4][5]

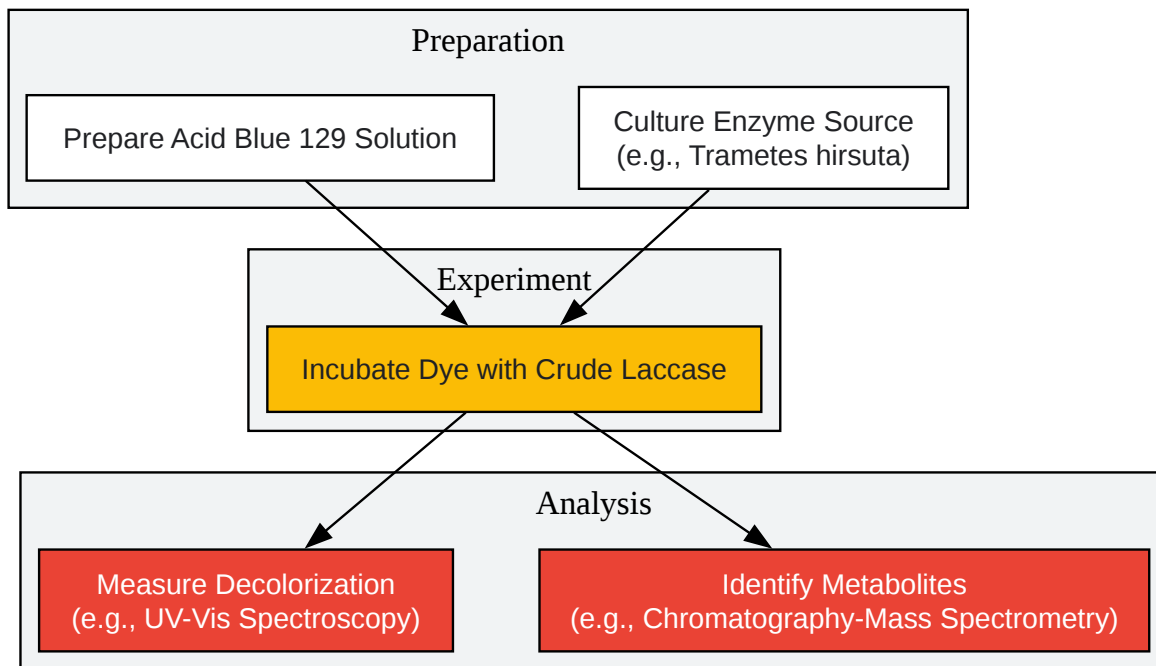


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Caption: Synthesis pathway of **Acid Blue 129**.

## Experimental Workflow Example: Decolorization Study

The enzymatic degradation of **Acid Blue 129** is a subject of environmental research. A typical workflow for such a study is outlined below.



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Caption: Workflow for enzymatic decolorization of **Acid Blue 129**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Acid Blue 129]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665439#acid-blue-129-cas-number-and-synonyms]

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